

2-Chloro-6-fluoronicotinic acid spectroscopic data

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Compound of Interest

Compound Name: 2-Chloro-6-fluoronicotinic acid

CAS No.: 1211533-26-4

Cat. No.: B578435

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An In-Depth Technical Guide to the Spectroscopic Data of **2-Chloro-6-fluoronicotinic acid**

Introduction

2-Chloro-6-fluoronicotinic acid (CAS No. 1211533-26-4) is a halogenated pyridine carboxylic acid derivative.^{[1][2][3]} Such compounds are of significant interest to researchers in medicinal chemistry and materials science due to their utility as versatile building blocks in the synthesis of complex organic molecules. The specific arrangement of chloro, fluoro, and carboxylic acid substituents on the pyridine ring imparts unique electronic properties and reactivity, making it a valuable intermediate for developing novel pharmaceuticals and agrochemicals.

A thorough understanding of a molecule's spectroscopic signature is fundamental to confirming its identity, purity, and structure. This guide provides a detailed analysis of the expected spectroscopic data for **2-Chloro-6-fluoronicotinic acid**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The interpretations are grounded in established spectroscopic principles and comparative data from structurally related molecules.

Molecular Structure and Spectroscopic Implications

The foundational step in any spectroscopic analysis is a clear understanding of the molecule's structure. The substituents on the pyridine ring—a chlorine atom at C2, a fluorine atom at C6, and a carboxylic acid at C3—dictate the molecule's electronic environment and, consequently, its interaction with electromagnetic radiation.

Caption: Molecular structure of **2-Chloro-6-fluoronicotinic acid** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For this compound, ^1H , ^{13}C , and ^{19}F NMR are all highly informative.

^1H NMR Spectroscopy

Causality Behind Experimental Choices: High-field ^1H NMR (e.g., 400 MHz or higher) is recommended to resolve the fine coupling patterns between the aromatic protons and the fluorine atom. Deuterated solvents such as DMSO- d_6 or CDCl_3 are standard choices; DMSO- d_6 is often preferred for carboxylic acids as it solubilizes them well and allows for the observation of the acidic proton.

Predicted ^1H NMR Spectrum: The structure has two aromatic protons, H4 and H5.

- **H5 Proton:** This proton is ortho to the fluorine atom at C6 and meta to the carboxylic acid at C3. It is expected to appear as a doublet of doublets due to coupling with both H4 and the ^{19}F atom. The strong electron-withdrawing effect of the adjacent fluorine will deshield this proton, shifting it downfield.
- **H4 Proton:** This proton is ortho to the carboxylic acid and meta to both the chlorine and fluorine atoms. It will be deshielded by the anisotropic effect of the $\text{C}=\text{O}$ bond. It is expected to appear as a doublet of doublets due to coupling with H5 and a smaller long-range coupling to the ^{19}F atom.

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
COOH	13.0 - 14.0	broad singlet (br s)	-
H4	8.20 - 8.40	dd	$^3J(\text{H4-H5}) \approx 8.0 \text{ Hz}$, $^4J(\text{H4-F6}) \approx 1.5 \text{ Hz}$
H5	7.40 - 7.60	dd	$^3J(\text{H5-H4}) \approx 8.0 \text{ Hz}$, $^3J(\text{H5-F6}) \approx 6.0 \text{ Hz}$

Note: These predictions are based on analysis of related structures such as 2-chloronicotinic acid and 6-fluoronicotinic acid.[\[4\]](#)[\[5\]](#)

¹³C NMR Spectroscopy

Causality Behind Experimental Choices: A standard proton-decoupled ¹³C NMR experiment will reveal six distinct signals for the six carbon atoms of the pyridine ring and one for the carboxylic acid carbon. The key feature will be the presence of C-F coupling constants, which are invaluable for assigning the fluorinated carbon and its neighbors.

Predicted ¹³C NMR Spectrum:

- C6 (bearing F): Will appear at a very downfield chemical shift due to the direct attachment of the highly electronegative fluorine atom and will exhibit a large one-bond C-F coupling constant.
- C2 (bearing Cl): Will also be downfield due to the attached chlorine.
- C3 (bearing COOH): Its chemical shift will be influenced by the attached carboxyl group.
- C4 & C5: These carbons will show smaller two- and three-bond C-F couplings, respectively.
- COOH Carbon: Expected in the typical range for carboxylic acids.

Carbon	Predicted Chemical Shift (δ , ppm)	Predicted C-F Coupling (JCF, Hz)
COOH	164 - 167	~0
C6	162 - 166	$^1J \approx 240\text{-}260$ Hz
C2	150 - 153	$^3J \approx 3\text{-}5$ Hz
C4	142 - 145	$^3J \approx 15\text{-}20$ Hz
C3	125 - 128	$^4J \approx 3\text{-}5$ Hz
C5	112 - 115	$^2J \approx 35\text{-}40$ Hz

Note: Chemical shift predictions are based on established ranges for substituted pyridines.[\[6\]](#)

^{19}F NMR Spectroscopy

Causality Behind Experimental Choices: ^{19}F NMR is a highly sensitive technique with a wide chemical shift range, making it excellent for confirming the presence and electronic environment of fluorine.[\[5\]](#) A standard proton-coupled ^{19}F spectrum is ideal as it will show coupling to adjacent protons.

Predicted ^{19}F NMR Spectrum: A single signal is expected for the fluorine atom at the C6 position. This signal will be split into a doublet of doublets by the adjacent H5 proton and the more distant H4 proton. The chemical shift is typically referenced to CFCl_3 .

Atom	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
F6	-70 to -90	dd	$^3J(\text{F6-H5}) \approx 6.0$ Hz, $^4J(\text{F6-H4}) \approx 1.5$ Hz

Note: The chemical shift range is typical for fluorine on an aromatic ring adjacent to nitrogen.

Infrared (IR) Spectroscopy

Causality Behind Experimental Choices: IR spectroscopy is used to identify the functional groups present in a molecule. For a solid sample, the spectrum can be acquired using a KBr pellet or Attenuated Total Reflectance (ATR), with ATR being a more modern and rapid technique.

Predicted Major IR Absorption Bands: The IR spectrum will be characterized by several key absorptions corresponding to the molecule's functional groups.

Functional Group	Vibration Type	Predicted Wavenumber (cm ⁻¹)	Intensity
O-H (Carboxylic Acid)	Stretch	2500 - 3300	Broad, Strong
C-H (Aromatic)	Stretch	3050 - 3150	Medium
C=O (Carboxylic Acid)	Stretch	1700 - 1730	Strong
C=N, C=C (Aromatic Ring)	Stretch	1550 - 1610	Medium-Strong
C-F	Stretch	1200 - 1250	Strong
C-Cl	Stretch	700 - 800	Medium

Note: The broad O-H stretch is a hallmark of the hydrogen-bonded dimer form of carboxylic acids in the solid state.

Mass Spectrometry (MS)

Causality Behind Experimental Choices: Mass spectrometry provides information about the molecular weight and formula of a compound. Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like carboxylic acids and will likely show the protonated molecule $[M+H]^+$ or deprotonated molecule $[M-H]^-$. Electron Ionization (EI) would provide more fragmentation information.

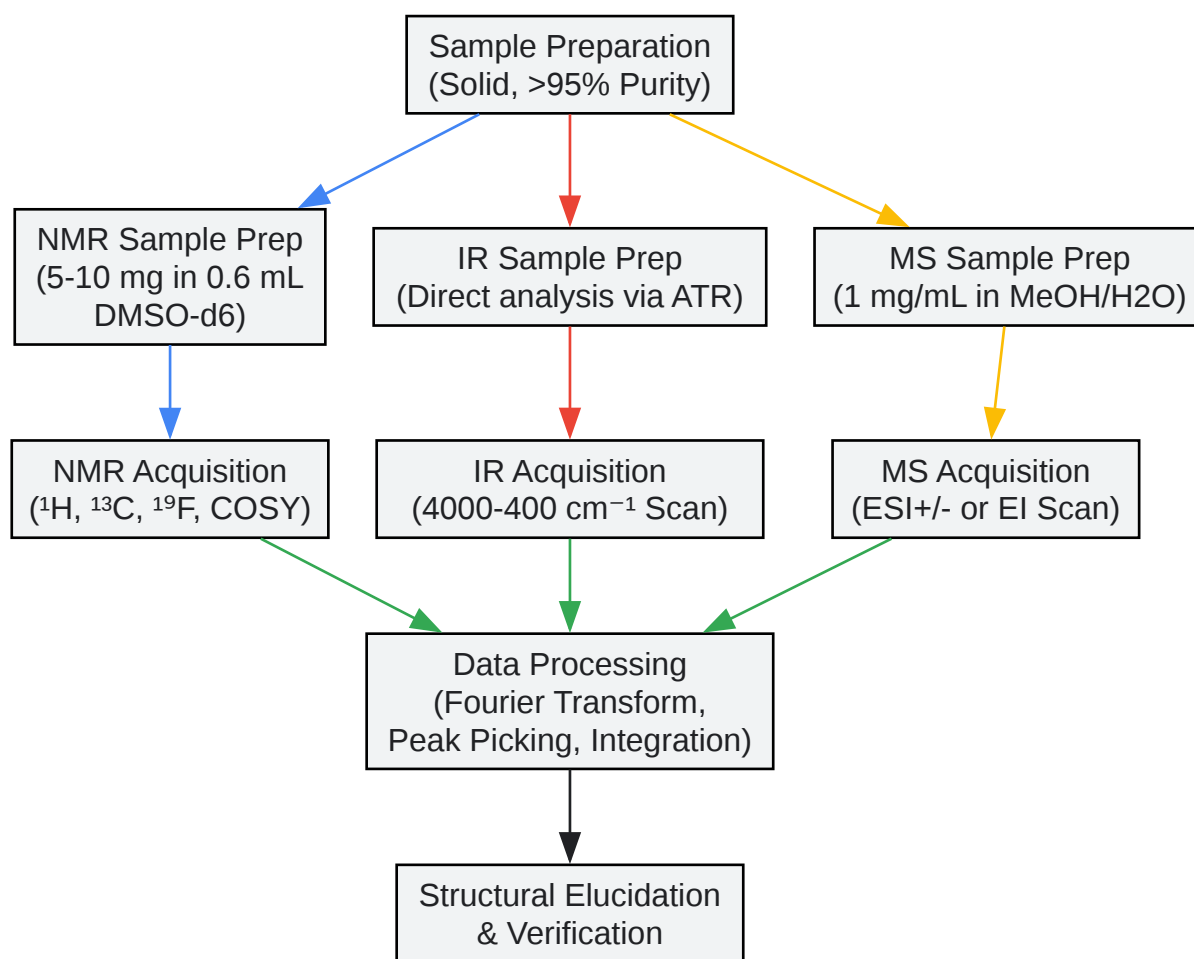
Predicted Mass Spectrum: The molecular formula is $C_6H_3ClFNO_2$. The molecular weight is 175.55 g/mol .^[7]

- **Molecular Ion Peak:** A key feature will be the isotopic pattern for chlorine. The molecular ion region will show two peaks:
 - M^+ : at m/z 175 (for ^{35}Cl)
 - $[M+2]^+$: at m/z 177 (for ^{37}Cl)
 - The intensity ratio of these peaks will be approximately 3:1, which is characteristic of a molecule containing one chlorine atom.
- **Major Fragmentation Pathways:**
 - Loss of the carboxyl group ($-\text{COOH}$, 45 Da) to give a fragment at m/z 130/132.
 - Loss of a chlorine atom ($-\text{Cl}$, 35/37 Da).
 - Decarboxylation ($-\text{CO}_2$, 44 Da).

Ion	Predicted m/z (for ^{35}Cl)	Description
$[\text{M}-\text{H}]^-$	174	Deprotonated molecule (ESI Negative)
$[\text{M}]^+$	175	Molecular Ion (EI)
$[\text{M}+2]^+$	177	Isotope Peak (EI)
$[\text{M}-\text{COOH}]^+$	130	Loss of carboxylic acid
$[\text{M}-\text{Cl}]^+$	140	Loss of chlorine

Experimental Protocols & Workflow

Trustworthiness through Self-Validation: Adherence to standardized protocols is crucial for generating reliable and reproducible spectroscopic data. The following workflow represents a best-practice approach for the characterization of a novel solid compound like **2-Chloro-6-fluoronicotinic acid**.



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Caption: General workflow for spectroscopic characterization of an organic compound.

1. NMR Spectroscopy Protocol:

- Accurately weigh 5-10 mg of the sample and dissolve in approximately 0.6 mL of a deuterated solvent (e.g., DMSO-d₆).
- Transfer the solution to a 5 mm NMR tube.
- Acquire spectra on a spectrometer operating at a field strength of ≥ 400 MHz for ¹H.
- Record standard ¹H, proton-decoupled ¹³C, and ¹⁹F spectra at room temperature.
- Reference the spectra to the residual solvent peak (DMSO at 2.50 ppm for ¹H and 39.52 ppm for ¹³C) or an internal standard. For ¹⁹F, an external reference like CFC₃ is used.

2. IR Spectroscopy (ATR) Protocol:

- Ensure the ATR crystal (typically diamond or germanium) is clean by wiping with isopropanol.
- Record a background spectrum of the empty ATR stage.
- Place a small amount of the solid sample directly onto the crystal.
- Apply pressure using the anvil to ensure good contact.
- Collect the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .
- The final spectrum is presented in absorbance or transmittance mode.

3. Mass Spectrometry (ESI) Protocol:

- Prepare a stock solution of the sample at $\sim 1\text{ mg/mL}$ in a suitable solvent like methanol or acetonitrile.
- Dilute the stock solution to a final concentration of $1\text{-}10\text{ }\mu\text{g/mL}$ using a mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid for positive mode).
- Infuse the sample solution directly into the ESI source at a flow rate of $5\text{-}10\text{ }\mu\text{L/min}$.
- Acquire spectra in both positive and negative ion modes over a relevant m/z range (e.g., 50-500).

Conclusion

The structural characterization of **2-Chloro-6-fluoronicotinic acid** is readily achievable through a combination of standard spectroscopic techniques. ^1H and ^{13}C NMR will define the core carbon-hydrogen framework, with characteristic C-F couplings providing unambiguous assignment confirmation. ^{19}F NMR serves as a direct and sensitive probe for the fluorine environment. IR spectroscopy will confirm the presence of the key carboxylic acid, aromatic, and carbon-halogen functionalities. Finally, mass spectrometry will verify the molecular weight and elemental composition, with the distinct 3:1 isotopic pattern for chlorine serving as a definitive marker. Together, these techniques provide a comprehensive and robust analytical package for the unequivocal identification of this important chemical intermediate.

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